

# Personal protective equipment for handling L-162313

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## Compound of Interest

Compound Name: L-162313

Cat. No.: B1673698

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## Essential Safety and Handling Guide for L-162313

This guide provides crucial safety and logistical information for the handling and disposal of **L-162313**, a non-peptide angiotensin II AT1 and AT2 receptor agonist. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and preventing contamination.

## Personal Protective Equipment and Safety Measures

A comprehensive approach to safety involves a combination of engineering controls, personal protective equipment (PPE), and safe work practices. The following table summarizes the recommended safety measures for handling **L-162313**, which is a solid, white powder.<sup>[1]</sup> While one safety data sheet indicates it is not a dangerous substance, another suggests it may be harmful if inhaled, swallowed, or absorbed through the skin, and may cause irritation to the respiratory tract, skin, and eyes.<sup>[2]</sup> Therefore, caution is advised.

Safety Measure	Specification	Rationale
Engineering Controls	Chemical Fume Hood or Glove Box	To minimize inhalation of the powdered compound.[1][3]
Eye Protection	Chemical safety goggles or face shield	To protect eyes from dust particles.
Hand Protection	Nitrile rubber gloves	To prevent skin contact. Users should establish their own safe working procedures and select gloves with appropriate breakthrough times for the solvents being used.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling the powder outside of a fume hood or glove box, or when there is a risk of aerosolization.
Protective Clothing	Laboratory coat	To prevent contamination of personal clothing.

## Operational and Disposal Plans

Adherence to a strict, step-by-step protocol is essential for the safe handling of **L-162313**. The following sections detail the procedures from receipt of the compound to its final disposal.

## Experimental Protocols: Step-by-Step Handling Procedures

- Preparation and Area Decontamination:
  - Before handling, ensure the designated workspace (e.g., chemical fume hood, glove box) is clean and free of clutter.
  - Decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and allow it to dry completely.

- Prepare all necessary equipment, such as spatulas, weighing paper, and solvent-dispensing apparatus, within the containment area.
- Weighing and Aliquoting:
  - Perform all weighing and aliquoting of the powdered **L-162313** within a chemical fume hood or a glove box to prevent inhalation of airborne particles.[\[1\]](#)
  - Use anti-static weighing dishes to minimize the dispersal of the powder.
  - Carefully transfer the desired amount of the compound using a clean spatula.
  - Immediately close the primary container after dispensing.
- Dissolution:
  - Add the solvent to the weighed **L-162313** in the containment area. **L-162313** is soluble in DMSO at 10 mg/mL.[\[1\]](#)
  - Gently swirl or vortex the solution to ensure complete dissolution. Avoid splashing.
- Post-Handling Decontamination:
  - Wipe down all surfaces and equipment that may have come into contact with **L-162313** with an appropriate deactivating solution or solvent.
  - Remove and dispose of contaminated PPE in a designated hazardous waste container.
  - Wash hands thoroughly with soap and water after completing the procedure.

## Disposal Plan

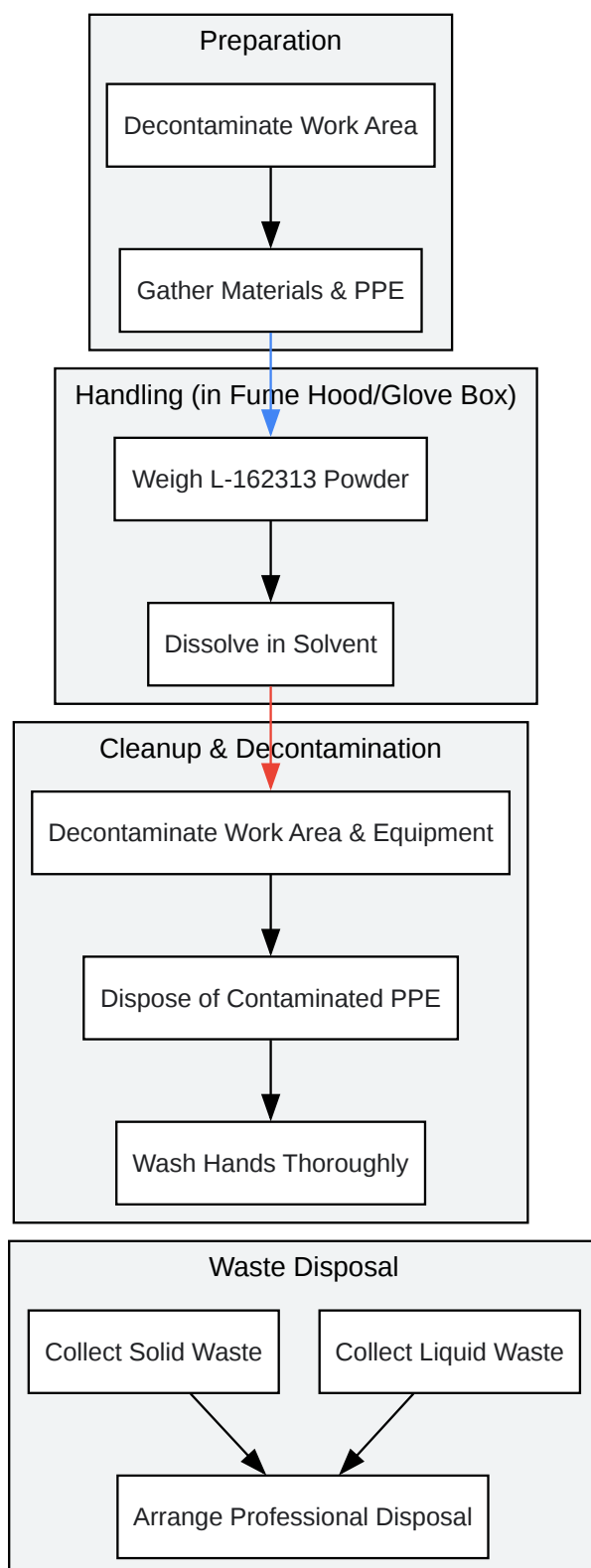
All waste materials contaminated with **L-162313** must be treated as hazardous waste.

- Solid Waste: This includes contaminated gloves, weighing paper, and any other disposable materials. Place these items in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Unused solutions of **L-162313** should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Disposal Method: Contact a licensed professional waste disposal service for the final disposal of all **L-162313** waste. The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]

## Visual Workflow for Handling L-162313

The following diagram illustrates the logical workflow for the safe handling of **L-162313**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **L-162313**

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